Preclinical Development of HIV-1 Attachment Inhibitors: A Technical Guide

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Compound of Interest

Compound Name:	*Fostemsavir Tris*
CAS No.:	*864953-39-9*
Cat. No.:	*B3030095*

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The development of novel antiretroviral agents remains a critical component of the global strategy to combat the HIV/AIDS pandemic. HIV-1 attachment inhibitors, a class of antiretroviral drugs, present a unique mechanism of action by preventing the initial interaction between the virus and the host cell, a crucial first step in the viral lifecycle. This guide provides a detailed technical overview of the core methodologies, data interpretation, and key considerations in the preclinical development of these promising therapeutic agents.

Mechanism of Action: Targeting the Initial Host-Virus Interaction

HIV-1 attachment is a multi-step process initiated by the binding of the viral envelope glycoprotein gp120 to the CD4 receptor on the surface of target host cells, such as T-helper cells, macrophages, and dendritic cells. This interaction induces conformational changes in gp120, exposing a binding site for a coreceptor, typically CCR5 or CXCR4. The subsequent binding to the coreceptor triggers further conformational changes in the viral gp41 protein, leading to the fusion of the viral and cellular membranes and the release of the viral capsid into the cytoplasm.

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Attachment inhibitors are designed to block the initial binding of gp120 to the CD4 receptor, thereby preventing all subsequent steps of viral entry. This distinct mechanism of action makes them effective against HIV-1 strains that have developed resistance to other classes of antiretroviral drugs.

Key Preclinical Assays for HIV-1 Attachment Inhibitors

A rigorous and comprehensive preclinical evaluation is essential to determine the potential of a candidate attachment inhibitor for clinical development. This involves a battery of in vitro and in vivo assays designed to assess antiviral activity, mechanism of action, pharmacokinetics, and safety.

- Antiviral Activity Assays: The primary goal of these assays is to determine the concentration of the inhibitor required to suppress viral replication.[1]
    - Single-Cycle Infectivity Assays: These assays are preferred over multi-round assays as they provide a more accurate measure of the inhibitor's effect on a single round of viral entry.[1] They often utilize replication-defective HIV-1 reporter viruses (e.g., expressing luciferase or green fluorescent protein) to infect target cells (e.g., TZM-bl cells). The reduction in reporter gene expression in the presence of the inhibitor is used to calculate the 50% effective concentration (EC50).
    - Peripheral Blood Mononuclear Cell (PBMC) Assays: To assess the inhibitor's activity in a more physiologically relevant system, primary human PBMCs are infected with HIV-1 in the presence of varying concentrations of the compound. Viral replication is typically measured by quantifying the level of HIV-1 p24 antigen in the culture supernatant.
- Mechanism of Action Assays:
    - Cell-Cell Fusion Assays: These assays confirm that the inhibitor specifically blocks the gp120-CD4 interaction. One cell line is engineered to express the HIV-1 envelope protein (gp120/gp41), while another expresses the CD4 receptor and a reporter gene (e.g., luciferase) under the control of a viral promoter. Fusion between the two cell types, mediated by the gp120-CD4 interaction, activates the reporter gene. A potent attachment inhibitor will block this fusion and subsequent reporter signal.[2]

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- Surface Plasmon Resonance (SPR): SPR is a biophysical technique used to quantify the binding affinity between the inhibitor and purified, recombinant gp120. This assay provides valuable information on the kinetics of the interaction, including the association (kon) and dissociation (koff) rates.

- Time-of-Addition Assays: These experiments help to pinpoint the stage of the viral lifecycle targeted by the inhibitor. The compound is added at different time points before, during, and after viral infection of target cells. An attachment inhibitor will only be effective when added early in the infection process, prior to or concurrently with the virus.[2]

- Animal Models: Due to the narrow host range of HIV-1, specialized animal models are required for in vivo studies.

  - Humanized Mice: These are immunodeficient mice (e.g., NOD/SCID or Rag2-/-γc-/-) engrafted with human hematopoietic stem cells or tissues, resulting in the development of a functional human immune system.[3][4][5] These models can be infected with HIV-1 and are invaluable for assessing the in vivo efficacy and pharmacokinetics of attachment inhibitors.[3][4][5]

  - Non-Human Primates (NHPs): Macaques are the most commonly used NHP model for AIDS research.[4] They can be infected with Simian Immunodeficiency Virus (SIV) or chimeric Simian-Human Immunodeficiency Viruses (SHIVs), which express the HIV-1 envelope protein.[4][6] NHP models are crucial for evaluating the prophylactic and therapeutic potential of drug candidates in a system that closely resembles human physiology and immunology.[4]

- Pharmacokinetic (PK) Studies: PK studies are performed in animals (e.g., rats, dogs, and NHPs) to understand the absorption, distribution, metabolism, and excretion (ADME) of the inhibitor. Key parameters measured include:

  - Bioavailability: The fraction of an administered dose that reaches the systemic circulation.

  - Half-life (t1/2): The time it takes for the plasma concentration of the drug to decrease by half.[7]

  - Clearance (CL): The volume of plasma cleared of the drug per unit time.

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- Volume of Distribution (Vd): The theoretical volume that would be necessary to contain the total amount of an administered drug at the same concentration that it is observed in the blood plasma.

A comprehensive toxicology program is essential to identify potential adverse effects before a drug candidate is administered to humans. These studies are conducted in at least two animal species (one rodent and one non-rodent) and include:

- Single-Dose and Repeat-Dose Toxicity Studies: To determine the maximum tolerated dose (MTD) and to identify target organs for toxicity.
- Genotoxicity Assays: To assess the potential of the compound to damage genetic material.
- Safety Pharmacology Studies: To evaluate the effects of the drug on vital organ systems, including the cardiovascular, respiratory, and central nervous systems.
- Reproductive and Developmental Toxicity Studies: To assess the potential for adverse effects on fertility, pregnancy, and fetal development.

Data Presentation: Quantitative Analysis of Preclinical Data

The following tables summarize key preclinical data for representative HIV-1 attachment inhibitors.

Table 1: In Vitro Antiviral Activity of Selected HIV-1 Attachment Inhibitors

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Compound	Virus Strain	Cell Type	Assay Type	EC50 (nM)	Reference
BMS-626529	HIV-1 LAI	MT-2	Multi-cycle	0.7 ± 0.4	[8]
HIV-1 JRFL	MT-2	Multi-cycle	0.4 ± 0.2	[8]	
HIV-1 BaL	MT-2	Multi-cycle	0.2 ± 0.1	[8]	
Subtype B Clinical Isolates	PBMCs	Multi-cycle	0.05 - 100	[9]	
BMS-488043	HIV-1 LAI	MT-2	Multi-cycle	4.1 ± 1.8	[8]
Fostemsavir (Temsavir)	HIV-1 IIIB	MT-4	Multi-cycle	1.6	[2]
Clinical Isolates (Subtype B)	PBMCs	Multi-cycle	0.02 - 2.5	[10]	

Table 2: Preclinical Pharmacokinetic Parameters of Fostemsavir (as Temsavir)

Species	Route of Administration	Dose	Bioavailability (%)	t1/2 (h)	Reference
Rat	Oral (as Fostemsavir)	16-267 mpk	62	~1.5	[10]
Dog	Oral (as Fostemsavir)	N/A	93	N/A	[10]
Cynomolgus Monkey	Oral (as Fostemsavir)	N/A	67	N/A	[10]
Human	Oral (as Fostemsavir)	25-800 mg	Dose-proportional exposure	1.5	[2][10]

Table 3: Preclinical Toxicity Profile of Fostemsavir

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Study Type	Species	Key Findings	Reference
Repeat-Dose Toxicity	Rat, Dog	Well-tolerated at anticipated clinical exposures.	[10]
Genotoxicity	In vitro and in vivo	No evidence of mutagenic or clastogenic potential.	[11]
Safety Pharmacology	N/A	No significant effects on cardiovascular, respiratory, or central nervous systems.	[11]

Experimental Protocols: Detailed Methodologies

- Cell Culture: TZM-bl cells, which express CD4, CCR5, and CXCR4 and contain an integrated luciferase reporter gene under the control of the HIV-1 LTR, are cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS), penicillin, and streptomycin.

- Virus Production: Replication-defective HIV-1 reporter virus is produced by co-transfecting HEK293T cells with a proviral plasmid encoding the HIV-1 genome with a frameshift mutation in the env gene and a separate plasmid expressing the desired HIV-1 envelope glycoprotein.

- Infection and Inhibition: TZM-bl cells are seeded in 96-well plates. The following day, the cells are pre-incubated with serial dilutions of the attachment inhibitor for 1 hour at 37°C. A fixed amount of the reporter virus is then added to the wells.

- Luciferase Assay: After 48 hours of incubation, the cells are lysed, and luciferase activity is measured using a luminometer.

- Data Analysis: The percentage of inhibition is calculated relative to the virus control (no inhibitor). The EC50 value is determined by fitting the dose-response curve to a four-parameter logistic equation.

- Cell Lines:

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- Effector Cells: A cell line (e.g., CHO-K1) is co-transfected with a plasmid expressing the HIV-1 envelope glycoprotein (gp120/gp41) and a plasmid expressing bacteriophage T7 RNA polymerase.
- Target Cells: A cell line (e.g., HeLa) is co-transfected with a plasmid expressing the human CD4 receptor and a plasmid containing the luciferase gene under the control of the T7 promoter.

- Co-culture and Inhibition: Effector and target cells are co-cultured in the presence of serial dilutions of the attachment inhibitor.
- Luciferase Assay: After a defined incubation period (e.g., 6-8 hours), the cells are lysed, and luciferase activity is measured.
- Data Analysis: The percentage of fusion inhibition is calculated relative to the control (no inhibitor), and the IC50 value is determined.
- Animal Model: Male Sprague-Dawley rats are used.
- Drug Administration:
  - Intravenous (IV): A single dose of the attachment inhibitor is administered via the tail vein.
  - Oral (PO): A single dose of the attachment inhibitor is administered by oral gavage.
- Blood Sampling: Blood samples are collected from the jugular vein at various time points post-dosing (e.g., 0.25, 0.5, 1, 2, 4, 8, and 24 hours).
- Plasma Analysis: Plasma is separated by centrifugation, and the concentration of the inhibitor is quantified using a validated analytical method, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Pharmacokinetic Analysis: The plasma concentration-time data are analyzed using non-compartmental methods to determine key PK parameters, including AUC, Cmax, t1/2, and CL. Bioavailability is calculated as (AUCPO / AUCIV) x (DoseIV / DosePO) x 100.

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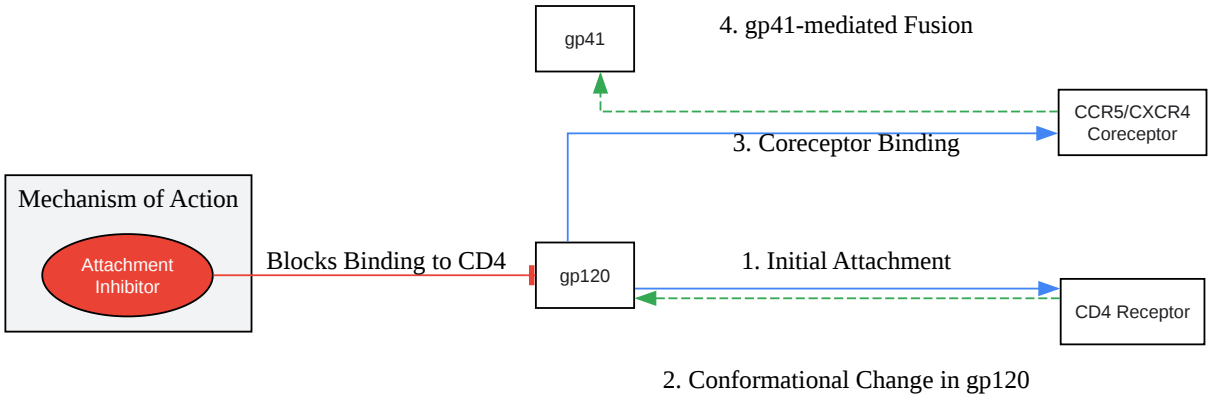
Visualizations: Signaling Pathways and Experimental Workflows



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Caption: HIV-1 attachment and entry pathway, and the mechanism of action of attachment inhibitors.

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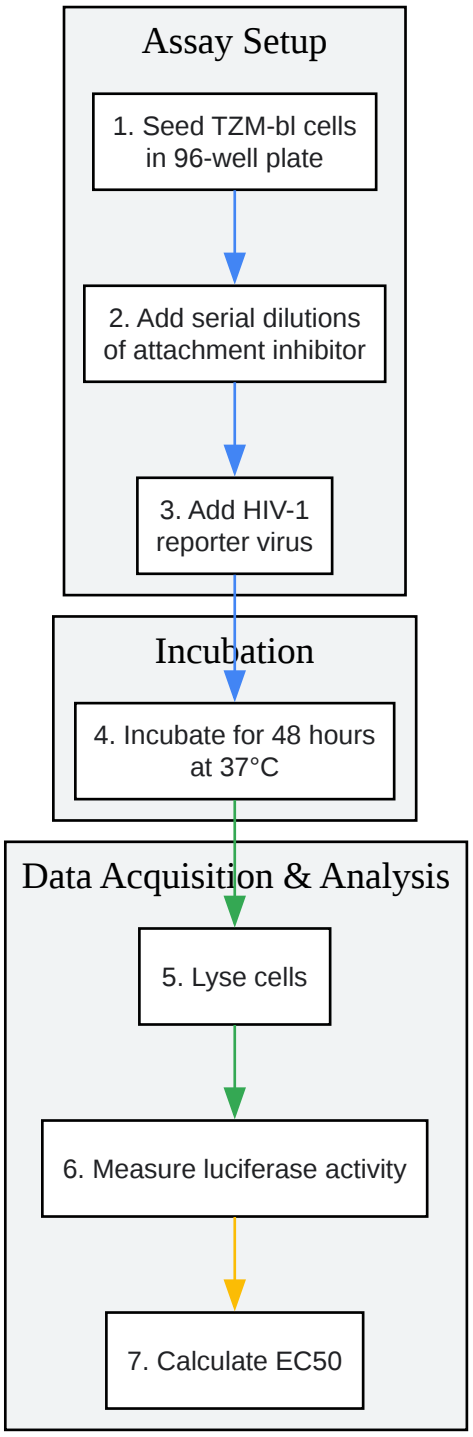

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Caption: Experimental workflow for a single-cycle HIV-1 infectivity assay.

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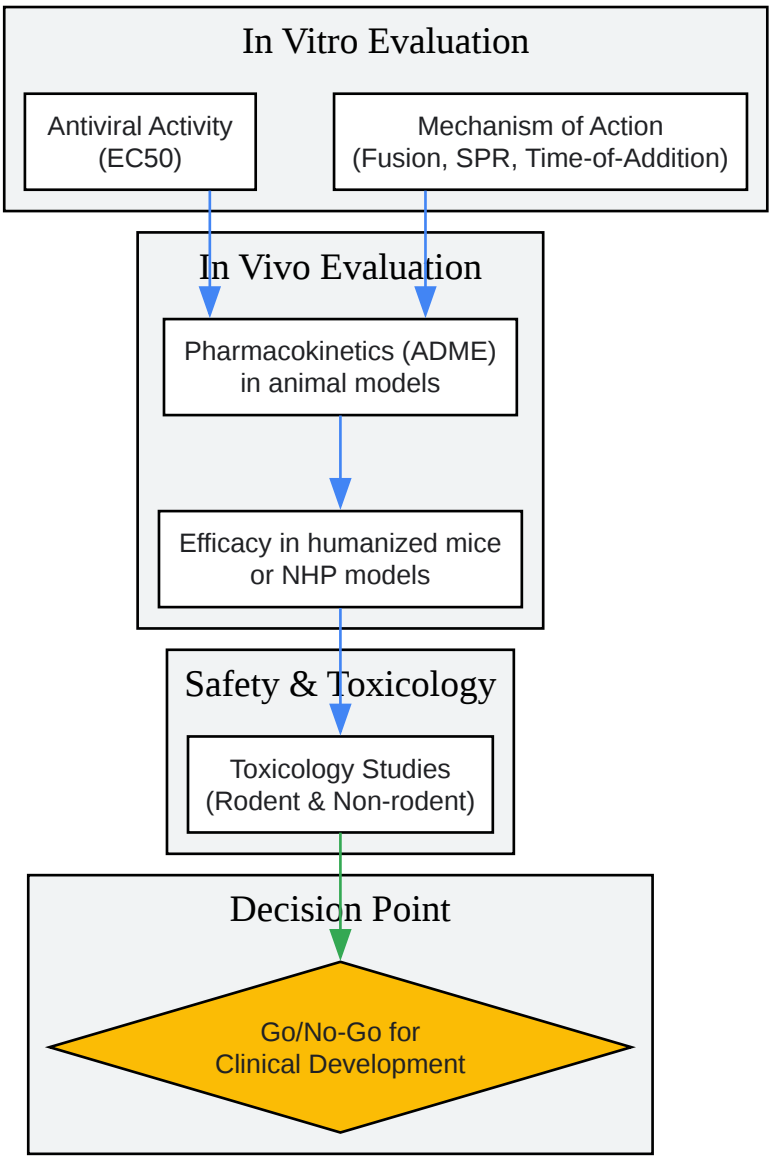

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Caption: Logical flow of preclinical development for HIV-1 attachment inhibitors.

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